A Comparative Guide to Accelerated Weathering of Coatings Utilizing TINUVIN-1130

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*TINUVIN-1130*
CAS No.:	*84268-33-7*
Cat. No.:	*B1220908*

Get Quote

The long-term durability and aesthetic appeal of industrial and automotive coatings are significantly challenged by environmental factors, primarily ultraviolet (UV) radiation. To counteract the degradation processes such as gloss reduction, color fading, cracking, and blistering, UV light stabilizers are incorporated into coating formulations. This guide provides a comparative analysis of **TINUVIN-1130**, a hydroxyphenyl-benzotriazole (BTZ) class UV absorber, against other common UV stabilizer technologies. The performance is evaluated based on data from accelerated weathering tests, which simulate long-term environmental exposure in a condensed timeframe.

Understanding UV Protection in Coatings

UV absorbers (UVA) function by absorbing damaging UV radiation and dissipating it as harmless thermal energy.[1] For comprehensive protection, especially under harsh exterior conditions, UVAs are often used in synergy with Hindered Amine Light Stabilizers (HALS).[2][3] HALS do not absorb UV radiation but act as radical scavengers, neutralizing the reactive free radicals generated by UV exposure that would otherwise degrade the coating's polymer backbone.[4] **TINUVIN-1130** is frequently recommended for use with a HALS, such as TINUVIN-292 or TINUVIN-123, to achieve superior protection.[2][5]

© 2026 BenchChem. All rights reserved.

Comparative Analysis of UV Absorber Technologies

The selection of a UV absorber depends on factors like the coating system (solvent- or water-borne), the substrate, and the performance requirements of the application.[6][7] **TINUVIN-1130** is a versatile liquid UVA developed for both solvent- and water-based systems, valued for its broad UV absorption, and high temperature and extraction resistance, making it particularly suitable for demanding industrial and automotive applications.[2][8]

Below is a qualitative comparison of different classes of UV absorbers:

© 2026 BenchChem. All rights reserved.

Feature	TINUVIN-1130 (Benzotriazole - BTZ)	Benzophenones (e.g., Chimassorb 81)	Hydroxyphenyl Triazines (HPT)
Chemical Class	Hydroxyphenyl-benzotriazole	2-hydroxy-benzophenone	Hydroxyphenyl-triazine
UV Absorption	Broad spectral coverage in UVA and UVB regions.[7]	Good absorption, generally in the UVB and short-wave UVA regions.	Superior photostability and permanence, especially under high heat.[9][10]
Performance	Suitable for medium to high-performance applications like automotive and industrial coatings.[9]	Often used in applications with lower requirements for long-term stability.[9][10]	The class of choice for applications with the highest durability demands, such as high-temperature baking and extreme environmental exposure.[10]
Compatibility	Excellent miscibility in common solvents and easily incorporated into water-borne systems.[5]	Generally good compatibility with a wide range of polymers.[1]	Excellent chemical resistance; do not interact with metal ions or strong alkalis.[10]
Volatility	Low volatility, high temperature and extraction resistance.[2]	Can have higher volatility compared to other classes.	Very low volatility.

Quantitative Performance Data

Direct, side-by-side quantitative comparisons of commercial UV absorbers in a single study are not always publicly available. However, data from various studies can provide a reliable indication of the performance of different UV absorber classes in accelerated weathering tests. The following table presents representative data on color change (ΔE), a key metric for coating degradation. A lower ΔE value indicates better color stability.

© 2026 BenchChem. All rights reserved.

UV Stabilizer System	Coating/Material	Weathering Test	Exposure (hours)	Color Change (ΔE)
Control (No Stabilizer)	Red Pigmented Silicone	Weather-Ometer	1000	9.57
Chimassorb 81 (Benzophenone)	Red Pigmented Silicone	Weather-Ometer	1000	5.49
Control (No Stabilizer)	Yellow Pigmented Silicone	Weather-Ometer	1000	5.91
Chimassorb 81 (Benzophenone)	Yellow Pigmented Silicone	Weather-Ometer	1000	4.28

Data sourced from a study on pigmented silicone elastomers. The addition of the benzophenone UV stabilizer, Chimassorb 81, significantly reduced the color change compared to the unstabilized control samples after 1000 hours of accelerated weathering.[11]

While specific data for **TINUVIN-1130** from the same study is unavailable, its classification as a high-performance benzotriazole suggests it would offer excellent color stability and gloss retention, particularly when paired with a HALS.[12]

Experimental Protocols

Accelerated Weathering Testing (QUV)

A common method for evaluating the weather resistance of coatings is through accelerated weathering, following standards such as ASTM G154.[5]

Objective: To simulate the damaging effects of sunlight, moisture, and heat on coated samples in a controlled laboratory environment.

Apparatus: A QUV accelerated weathering tester, which uses fluorescent lamps to replicate UV radiation and a condensation system to simulate dew.

Materials:

© 2026 BenchChem. All rights reserved.

- Coated test panels (typically 75 mm x 150 mm)
- Control panels (unexposed)
- QUV tester with UVA-340 fluorescent lamps
- Glossmeter
- Spectrophotometer for color measurement

Procedure:

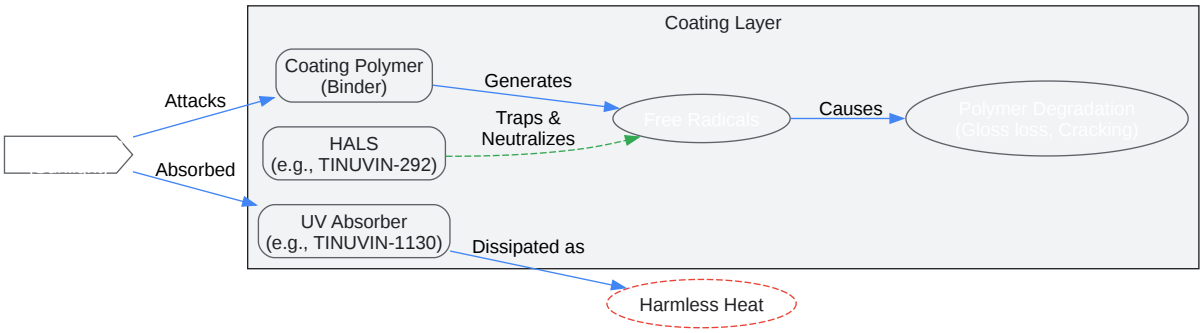
- Sample Preparation: Coat the test panels with the formulation containing the UV stabilizer (e.g., 1.0 – 3.0% **TINUVIN-1130** and 0.5 – 2.0% HALS, based on binder solids) and a control formulation without stabilizers.[2] Allow panels to cure completely according to the coating manufacturer's specifications.
- Initial Measurements: Before exposure, measure the 60° gloss (ASTM D523) and color coordinates (CIE L*a*b*) of all test panels.
- Exposure Cycle: Mount the panels in the QUV tester. A typical cycle for automotive or industrial coatings involves alternating periods of UV exposure and moisture condensation. For example:
  - 8 hours of UV exposure using UVA-340 lamps at a black panel temperature of 60°C.
  - Followed by 4 hours of condensation at a black panel temperature of 50°C.
- Test Duration: Continue the exposure cycle for a predetermined duration, often ranging from 500 to 2000 hours or more.
- Periodic Evaluation: At specified intervals (e.g., every 250 or 500 hours), remove the panels and repeat the gloss and color measurements. Also, visually inspect for any signs of cracking, blistering, or chalking (ASTM D660, D714, D4214).
- Data Analysis: Calculate the percent gloss retention and the total color difference (ΔE*). Compare the results of the stabilized coatings to the control to determine the effectiveness of the UV absorber package.

© 2026 BenchChem. All rights reserved.

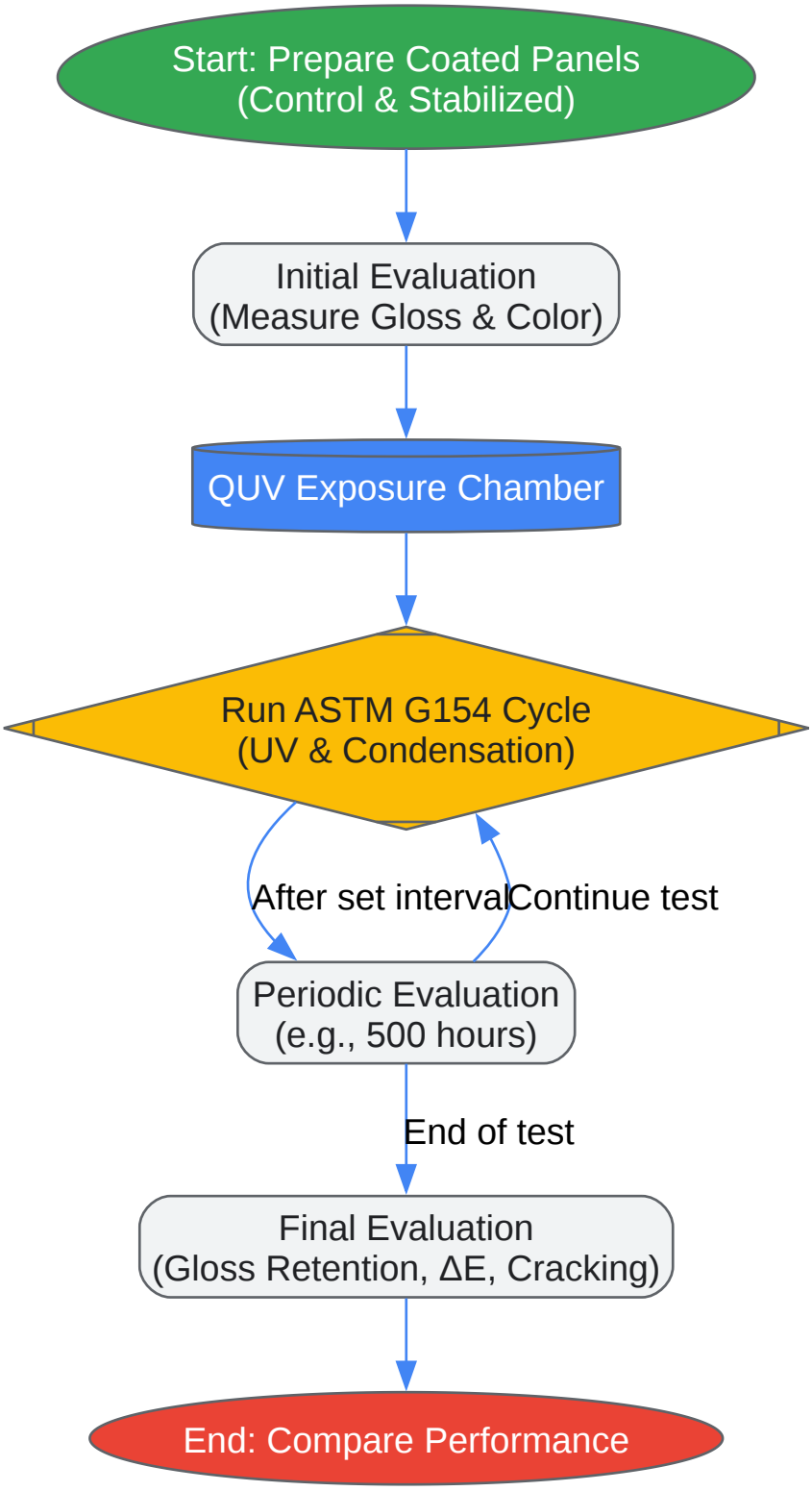
Visualizations

The following diagrams illustrate the UV stabilization mechanism and the experimental workflow for accelerated weathering testing.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 3. researchgate.net [researchgate.net]
- 4. basf.com [basf.com]
- 5. kianresin.com [kianresin.com]
- 6. scribd.com [scribd.com]
- 7. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 8. researchgate.net [researchgate.net]
- 9. btc-europe.com [btc-europe.com]
- 10. pac.gr [pac.gr]
- 11. Evaluation of the effect of ultraviolet stabilizers on the change in color of pigmented silicone elastomer: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. allhdi.com [allhdi.com]

- To cite this document: BenchChem. [A Comparative Guide to Accelerated Weathering of Coatings Utilizing TINUVIN-1130]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220908/docs#a-comparative-guide-to-accelerated-weathering-of-coatings-utilizing-tinuvin-1130]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.